

Preparing Cesium Methanesulfonate Stock Solution for Electrophysiology: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Cesium methanesulfonate*

Cat. No.: *B1588443*

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Introduction

Cesium methanesulfonate (CsMeSO_3) is a salt widely employed in electrophysiological studies, particularly in patch-clamp experiments.^[1] Its primary function is to act as a potassium (K^+) channel blocker within the intracellular recording solution.^{[2][3]} By replacing potassium ions with cesium ions, which are larger and block the pore of most potassium channels, researchers can effectively eliminate outward potassium currents.^{[3][4]} This allows for the isolation and study of other ionic currents, such as those mediated by voltage-gated calcium channels or ligand-gated ion channels, with greater clarity and precision. The methanesulfonate anion is a suitable substitute for chloride, as it is not transported by chloride channels.^[2] This application note provides detailed protocols for the preparation of **Cesium methanesulfonate** stock solutions and its use in intracellular recording solutions for electrophysiology.

Key Applications

- Voltage-Clamp Electrophysiology: Cesium-based internal solutions are ideal for voltage-clamp recordings where the goal is to study synaptic currents or the activity of specific ion channels without contamination from potassium currents.^[5]

- Isolation of Inward Currents: By blocking outward K^+ currents, $CsMeSO_3$ facilitates the measurement of inward currents, such as those carried by calcium (Ca^{2+}) or sodium (Na^+) ions.
- Studying G-Protein Coupled Receptor (GPCR) Modulation: Many GPCRs signal through pathways that modulate the activity of potassium channels.^{[4][6]} Using a cesium-based internal solution allows researchers to investigate the direct effects of GPCR activation on other channels without the confounding influence of modulated K^+ channels.

Quantitative Data Summary

Table 1: Properties of Cesium Methanesulfonate

Property	Value	Reference
Molecular Formula	CH_3CsO_3S	[1]
Molecular Weight	228.0 g/mol	[1][7]
Appearance	White powder	[1][8]
Melting Point	262-264 °C	[1][8]
Solubility	Soluble in water	[1][2]
Purity	≥ 95%	[1]
CAS Number	2550-61-0	[1]

Table 2: Example Concentrations of Cesium Methanesulfonate in Internal Solutions

Concentration (mM)	Cell Type / Application	Reference
115	In vivo whole-cell recording	
117	Voltage-clamp recordings	
120	Combined electrophysiology and calcium imaging	
125	Voltage-clamp recordings from external tufted cells	
127	Voltage-clamp recordings of AMPA and NMDA currents	
130	General whole-cell patch clamp	[9]

Table 3: Stock Solution Stability and Storage

Solution	Storage Temperature	Shelf Life	Notes	Reference
Solid Cesium Methanesulfonate	Room Temperature	Indefinite (if kept dry)	Store in a cool, dry place.	[1][2]
Aqueous Stock Solution (e.g., 1 M)	4°C	Up to 1 year	Discard if precipitate forms.	[9]
Final Internal Solution (aliquoted)	-20°C	Up to 1 month	Thaw before use and filter. Avoid repeated freeze-thaw cycles.	[2][9]

Experimental Protocols

Protocol for Preparing a 1 M Cesium Methanesulfonate Stock Solution

Materials:

- **Cesium methanesulfonate** (CsMeSO₃) powder
- Nuclease-free water (e.g., Milli-Q or equivalent)
- Sterile conical tubes (e.g., 15 mL or 50 mL)
- Calibrated balance
- Magnetic stirrer and stir bar
- Sterile syringe filters (0.2 µm pore size)
- Sterile storage tubes (e.g., 1.5 mL or 2 mL microcentrifuge tubes)

Procedure:

- Calculate the required mass of **Cesium methanesulfonate**. To prepare 10 mL of a 1 M stock solution, you will need:
 - Mass (g) = Molarity (mol/L) x Volume (L) x Molecular Weight (g/mol)
 - Mass (g) = 1 mol/L x 0.010 L x 228.0 g/mol = 2.28 g
- Weigh the **Cesium methanesulfonate** powder accurately using a calibrated balance and transfer it to a sterile conical tube.
- Add nuclease-free water to approximately 80% of the final volume (e.g., 8 mL for a 10 mL final volume).
- Dissolve the powder by placing a sterile magnetic stir bar in the tube and placing it on a magnetic stirrer. Stir until the powder is completely dissolved. **Cesium methanesulfonate** is readily soluble in water.
- Adjust the final volume by adding nuclease-free water to reach the desired final volume (e.g., 10 mL).

- Sterile filter the solution using a 0.2 μ m syringe filter into a new sterile conical tube. This step is crucial to remove any potential microbial contamination.
- Aliquot the stock solution into smaller, single-use volumes (e.g., 500 μ L or 1 mL) in sterile microcentrifuge tubes.
- Store the aliquots at 4°C for long-term storage (up to one year).

Protocol for Preparing a Cesium-Based Internal Solution for Patch-Clamp Electrophysiology

This protocol provides an example of a typical cesium-based internal solution. The final concentrations of components may need to be adjusted based on the specific experimental requirements.

Final Concentrations:

- 115 mM **Cesium methanesulfonate**
- 10 mM HEPES
- 10 mM EGTA
- 2.5 mM MgCl₂
- 4 mM Na₂ATP
- 0.4 mM NaGTP
- 10 mM Sodium Phosphocreatine

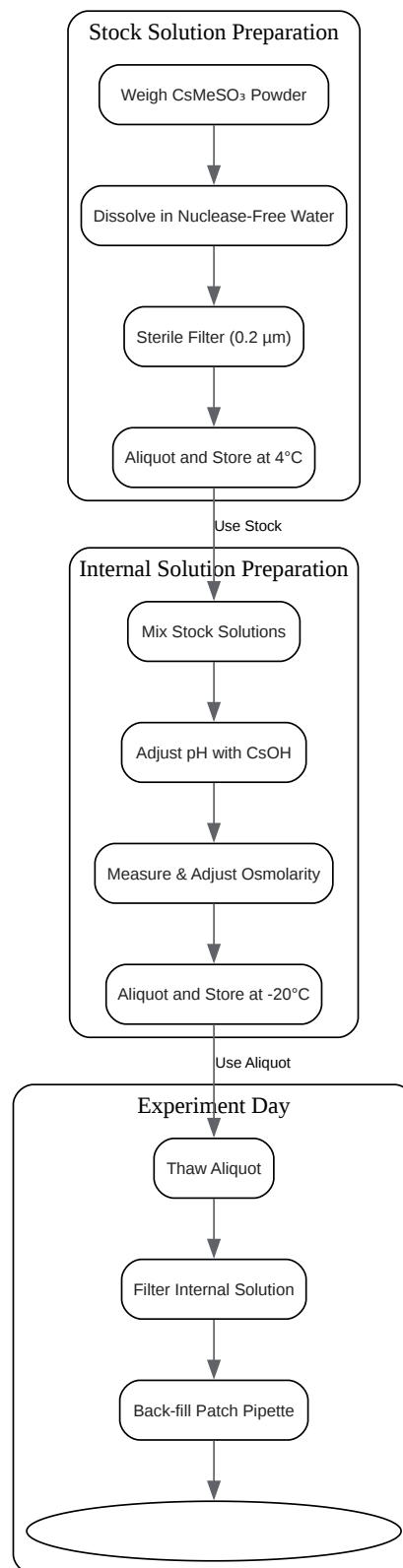
Procedure:

- Prepare individual stock solutions of each component (e.g., 1 M HEPES, 0.5 M EGTA, 1 M MgCl₂, 0.5 M Na₂ATP, 0.1 M NaGTP, 0.5 M Sodium Phosphocreatine).
- In a sterile conical tube, add nuclease-free water to approximately 70% of the final desired volume.

- Add the appropriate volume of each stock solution, including the 1 M **Cesium methanesulfonate** stock, to achieve the final desired concentrations. It is recommended to add ATP and GTP just before use, especially if the solution is not for immediate use.
- Adjust the pH of the solution to 7.2-7.4 using a stock solution of Cesium Hydroxide (CsOH). Do not use HCl, as this will alter the chloride concentration.
- Measure the osmolarity of the solution using an osmometer. Adjust the osmolarity to be slightly lower (10-20 mOsm) than the external solution (aCSF) to ensure a good seal. The typical range for an internal solution is 290-300 mOsm. If adjustment is needed, it can be done by adding a small amount of an osmotic agent like sucrose or by slightly adjusting the concentration of the main salt (**Cesium methanesulfonate**).
- Bring the solution to the final volume with nuclease-free water.
- Aliquot the final internal solution into single-use tubes and store at -20°C for up to one month.
- On the day of the experiment, thaw an aliquot and filter it through a 0.2 µm syringe filter before back-filling the patch pipette. Keep the solution on ice throughout the experiment.

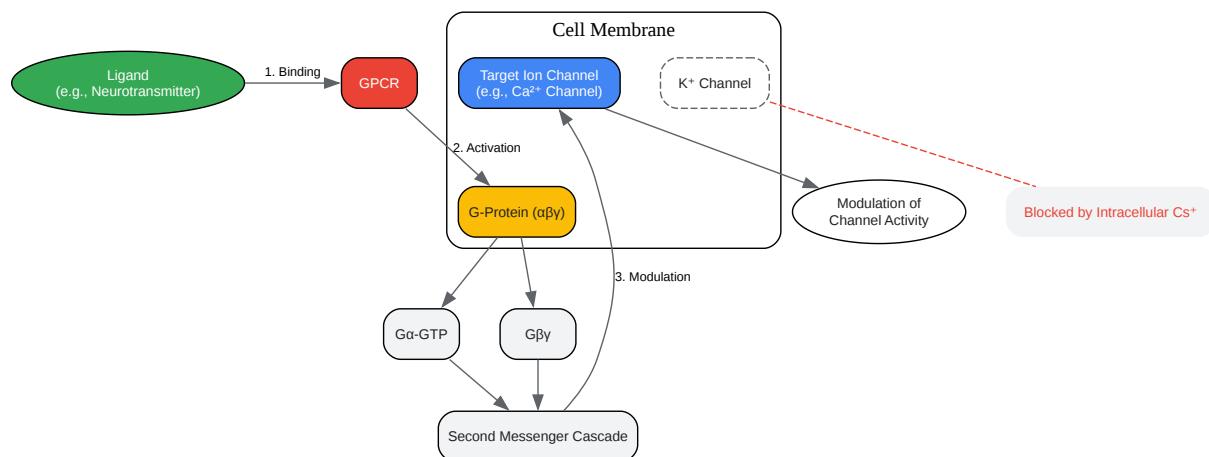
Visualizations

Experimental Workflow

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Caption: Workflow for preparing **Cesium methanesulfonate** solutions.

Signaling Pathway: GPCR Modulation of an Ion Channel



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- To cite this document: BenchChem. [Preparing Cesium Methanesulfonate Stock Solution for Electrophysiology: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1588443#preparing-cesium-methanesulfonate-stock-solution-for-electrophysiology>]

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